

Technical Support Center: Optimization of Butyl 2-Methylbutyrate Biocatalysis

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Compound of Interest

Compound Name: Butyl 2-methylbutyrate

CAS No.: 15706-73-7

Cat. No.: B1214727

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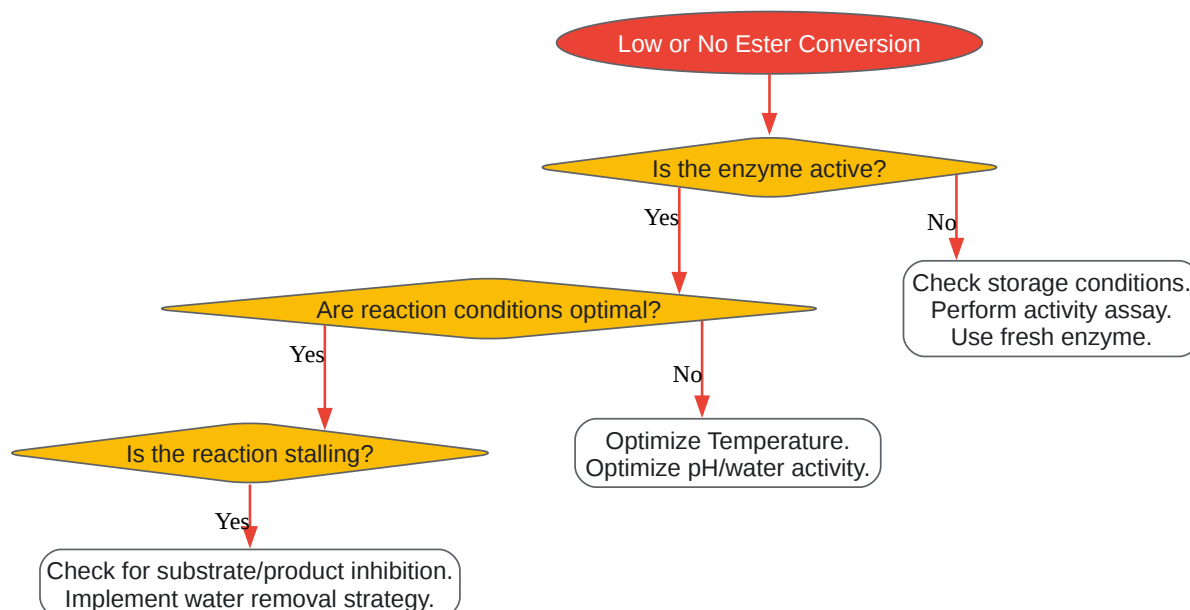
Welcome to the technical support center for the biocatalytic production of **Butyl 2-methylbutyrate**. This flavor ester, known for its fruity, apple-like aroma, is of significant interest in the food, beverage, and cosmetic industries.^{[1][2][3]} Enzymatic synthesis offers a green and highly selective alternative to traditional chemical methods.^{[4][5]}

This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during experimental work. It provides in-depth, field-tested insights and actionable troubleshooting protocols to optimize your enzymatic esterification reactions.

Section 1: The Core Reaction - Fundamentals of Esterification

The biocatalytic synthesis of **Butyl 2-methylbutyrate** involves the esterification of 1-butanol with 2-methylbutyric acid, catalyzed by a lipase enzyme. Lipases (triacylglycerol acylhydrolases, EC 3.1.1.3) are highly efficient biocatalysts that, under low-water conditions, can reverse their natural hydrolytic function to synthesize esters.^{[5][6]}

The reaction follows a Ping-Pong Bi-Bi mechanism, where the enzyme first forms an acyl-enzyme intermediate with the carboxylic acid, releasing a water molecule.[7][8] Subsequently, the alcohol (1-butanol) acts as a nucleophile, attacking the intermediate to form the ester and regenerate the free enzyme.[9]



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Sources

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